



Application Notes and Protocols for Cyclohexane, (hexylthio)-

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Compound of Interest		
Compound Name:	Cyclohexane, (hexylthio)-	
Cat. No.:	B15488970	Get Quote

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Abstract

Cyclohexane, (hexylthio)-, also known as cyclohexyl hexyl sulfide, is a lipophilic organosulfur compound. While specific research on this molecule is limited, its structural features—a cyclohexane ring and a hexylthio group—suggest potential applications in areas where molecular lipophilicity and the presence of a thioether linkage are advantageous. This document provides an overview of its properties, a detailed protocol for its synthesis and characterization, and hypothetical application notes based on the known biological activities of structurally related compounds.

Chemical and Physical Properties

The properties of **Cyclohexane**, **(hexylthio)**- are summarized in the table below. Data is sourced from PubChem[1].



Property	Value
IUPAC Name	hexylsulfanylcyclohexane[1]
Synonyms	Cyclohexyl hexyl sulfide, Sulfide, cyclohexyl hexyl[1]
CAS Number	7133-26-8[1]
Molecular Formula	C12H24S[1]
Molecular Weight	200.39 g/mol [1]
Appearance	Expected to be a colorless liquid
Solubility	Expected to be soluble in organic solvents and insoluble in water

Synthesis and Characterization

A plausible and efficient method for the synthesis of **Cyclohexane**, **(hexylthio)**- is the Williamson ether synthesis, adapted for thioethers. This reaction involves the nucleophilic substitution of a hexyl halide by the cyclohexylthiolate anion.

Synthesis Protocol: Williamson Thioether Synthesis

Materials:

- Cyclohexanethiol
- 1-Bromohexane (or other hexyl halide)
- Sodium hydride (NaH)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Brine
- Anhydrous magnesium sulfate (MgSO₄)



- Round-bottom flask
- Magnetic stirrer and stir bar
- · Septum and needles
- Ice bath
- Rotary evaporator
- Separatory funnel

Procedure:

- Preparation of Cyclohexylthiolate:
 - To a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add cyclohexanethiol (1.0 equivalent) and anhydrous THF.
 - Cool the solution in an ice bath.
 - Carefully add sodium hydride (1.1 equivalents) portion-wise to the stirred solution.
 - Allow the mixture to stir at 0°C for 30 minutes, then warm to room temperature and stir for an additional hour to ensure complete formation of the thiolate.
- Thioether Formation:
 - To the stirred solution of the cyclohexylthiolate, add 1-bromohexane (1.05 equivalents) dropwise via syringe.
 - Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction by slowly adding saturated aqueous NH₄Cl.



- Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by flash column chromatography on silica gel to obtain pure
 Cyclohexane, (hexylthio)-.

Characterization

The identity and purity of the synthesized **Cyclohexane**, **(hexylthio)**- can be confirmed by standard analytical techniques. Expected spectral data are referenced from public databases[1] [2].

Technique	Expected Observations
¹³ C NMR	Signals corresponding to the carbons of the cyclohexane and hexyl groups.
¹H NMR	Resonances for the protons on the cyclohexane and hexyl chains.
Mass Spectrometry (GC-MS)	A molecular ion peak corresponding to the molecular weight of the compound (200.39 g/mol)[1][2].
Infrared (IR) Spectroscopy	C-H stretching and bending vibrations for the alkyl groups and a C-S stretching vibration.

Hypothetical Application Notes

While specific biological activities of **Cyclohexane**, **(hexylthio)**- have not been extensively reported, the known functions of other lipophilic thioethers allow for the formulation of potential applications and research directions.

Potential as an Anticancer Agent



Thioether-containing compounds have been investigated for their anticancer properties[3]. The lipophilic nature of **Cyclohexane**, **(hexylthio)**- may facilitate its transport across the cell membrane, a crucial step for intracellular drug action. A proposed mechanism of action could involve the interaction of the sulfur atom with biological macromolecules or the generation of reactive oxygen species (ROS) upon metabolic activation, leading to cytotoxicity in cancer cells.

Role as a Modulator of Protein-Protein Interactions

Thioether linkages are present in some peptidomimetics designed to inhibit protein-protein interactions (PPIs)[4]. The cyclohexane and hexyl groups of **Cyclohexane**, **(hexylthio)**- could potentially engage in hydrophobic interactions within the binding pockets of proteins, disrupting essential PPIs.

Use as a Probe for Studying Cellular Membranes

Highly lipophilic molecules can be employed to study the structure and dynamics of cellular membranes[5]. The partitioning of **Cyclohexane**, **(hexylthio)**- into the lipid bilayer could be monitored to investigate membrane properties.

Experimental Protocols for Biological Evaluation

The following are generalized protocols that can be adapted to investigate the potential biological activities of **Cyclohexane**, **(hexylthio)**-.

In Vitro Cytotoxicity Assay

Objective: To determine the cytotoxic effects of **Cyclohexane**, **(hexylthio)**- on a panel of cancer cell lines.

Methodology:

- Cell Culture: Culture selected cancer cell lines (e.g., HeLa, MCF-7, A549) in appropriate media supplemented with fetal bovine serum and antibiotics.
- Compound Preparation: Prepare a stock solution of **Cyclohexane**, **(hexylthio)** in a suitable solvent (e.g., DMSO) and make serial dilutions.



- Cell Treatment: Seed cells in 96-well plates and allow them to adhere overnight. Treat the cells with varying concentrations of **Cyclohexane**, **(hexylthio)** for 24, 48, and 72 hours.
- Viability Assessment: Assess cell viability using a standard method such as the MTT or PrestoBlue assay.
- Data Analysis: Calculate the IC₅₀ (half-maximal inhibitory concentration) value for each cell line at each time point.

Membrane Permeability Assay

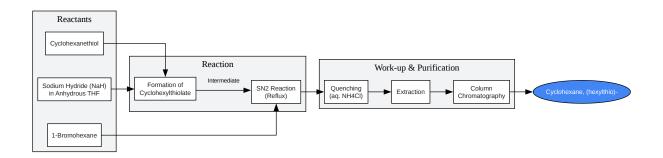
Objective: To assess the ability of **Cyclohexane**, **(hexylthio)**- to permeate cellular membranes.

Methodology:

- Liposome Preparation: Prepare large unilamellar vesicles (LUVs) encapsulating a fluorescent dye (e.g., calcein).
- Permeability Measurement: Add Cyclohexane, (hexylthio)- to the liposome suspension.
 Membrane disruption will lead to the release of the dye and an increase in fluorescence.
- Data Analysis: Quantify the rate of dye leakage as a measure of membrane permeability.

Visualizations Synthetic Workflow



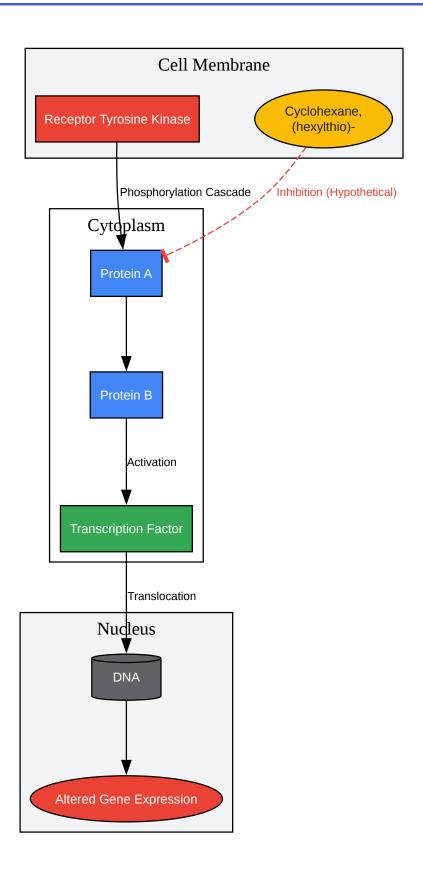


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Caption: Workflow for the synthesis of Cyclohexane, (hexylthio)-.

Hypothetical Signaling Pathway Disruption





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Caption: Hypothetical disruption of a signaling pathway by Cyclohexane, (hexylthio)-.



Safety Information

General Precautions:

- Handle **Cyclohexane**, **(hexylthio)** in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation, ingestion, and skin contact.
- In case of contact, wash the affected area with soap and water immediately. If inhaled, move to fresh air. If ingested, seek immediate medical attention.

Disclaimer: The application notes and biological protocols described herein are hypothetical and based on the properties of structurally related compounds. The safety information is extrapolated from data on similar chemicals. All experimental work should be conducted with appropriate safety precautions and after a thorough literature review and risk assessment.

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